

solving solubility problems with CY5.5-COOH chloride in aqueous media

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Compound of Interest

Compound Name: CY5.5-COOH chloride

Cat. No.: B15622471

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Technical Support Center: CY5.5-COOH Chloride

Welcome to the technical support center for **CY5.5-COOH chloride**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming challenges related to the solubility of **CY5.5-COOH chloride** in aqueous media during their experiments.

Frequently Asked Questions (FAQs)

Q1: Why is my **CY5.5-COOH chloride** not dissolving in my aqueous buffer?

A1: **CY5.5-COOH chloride** is a non-sulfonated cyanine dye, which gives it limited solubility in aqueous solutions.^{[1][2][3][4]} It is considered practically insoluble in water.^[5] To achieve a working concentration for experiments like bioconjugation, it is necessary to first dissolve the dye in a compatible organic co-solvent such as dimethyl sulfoxide (DMSO) or N,N-dimethylformamide (DMF).^{[4][6][7][8]}

Q2: What is the recommended procedure for dissolving **CY5.5-COOH chloride**?

A2: The standard method is to first prepare a stock solution of **CY5.5-COOH chloride** in an anhydrous organic solvent like DMSO.^[9] This stock solution can then be added dropwise to your aqueous reaction mixture while vortexing to ensure proper mixing and minimize precipitation.

Q3: Can I dissolve **CY5.5-COOH chloride** directly in water?

A3: Direct dissolution in water is not recommended due to the dye's poor aqueous solubility, which is reported to be less than 1 μM .^[5] Attempting to do so will likely result in incomplete dissolution and the formation of aggregates, which can negatively impact your experiment.^[6]

Q4: What is the difference in solubility between **CY5.5-COOH chloride** and sulfonated CY5.5?

A4: The presence of sulfonic acid groups in sulfonated cyanine dyes dramatically increases their water solubility.^{[5][6]} While **CY5.5-COOH chloride** is poorly soluble in water, its sulfonated counterpart is readily soluble.^[10] If your experimental conditions cannot tolerate organic co-solvents, consider using a sulfonated version of the dye.

Q5: How does pH affect the solubility and stability of **CY5.5-COOH chloride**?

A5: While the fluorescence of the core CY5.5 dye is generally stable across a pH range of 3.5 to 8.3, the pH of your buffer is critical during bioconjugation reactions.^[11] For activating the carboxylic acid group with EDC/NHS, a pH range of 4.5-6.0 is optimal.^{[8][12]} For the subsequent reaction with primary amines, a pH of 7.0-8.5 is recommended.^[11] Extreme pH values can lead to the degradation of the dye.^[5]

Troubleshooting Guide

Issue: The **CY5.5-COOH chloride** precipitates out of solution when added to my aqueous buffer.

Possible Cause	Solution
High concentration of dye in the final solution.	Reduce the final concentration of the CY5.5-COOH chloride in your reaction mixture. It may be necessary to perform the reaction at a lower dye concentration and for a longer duration.
Rapid addition of the dye stock solution.	Add the organic stock solution of the dye to your aqueous buffer slowly and dropwise while vigorously vortexing or stirring. This helps to disperse the dye molecules before they have a chance to aggregate.
Buffer incompatibility.	Ensure your buffer components are compatible with the dye and the organic co-solvent. High salt concentrations may decrease the solubility of the dye. Consider using a buffer with a lower ionic strength.
Low temperature.	Some cyanine dyes have reduced solubility at lower temperatures. Try performing the initial mixing at room temperature.

Issue: My bioconjugation reaction with **CY5.5-COOH chloride** has a low yield.

Possible Cause	Solution
Incorrect pH for EDC/NHS activation.	The activation of the carboxylic acid group of CY5.5-COOH with EDC and NHS is most efficient at a pH between 4.5 and 6.0. Use a buffer such as MES at this pH for the activation step.
Incorrect pH for amine coupling.	The reaction of the activated NHS-ester with primary amines (e.g., on a protein) is most efficient at a pH between 7.0 and 8.5. After the initial activation, adjust the pH of the reaction mixture accordingly.
Hydrolysis of EDC and/or the NHS-ester.	Prepare fresh solutions of EDC and NHS immediately before use, as they are susceptible to hydrolysis. The activated NHS-ester is also prone to hydrolysis, especially at higher pH values, so proceed with the amine coupling step promptly after activation.
Presence of primary amines in the buffer.	Buffers containing primary amines, such as Tris, will compete with your target molecule for reaction with the activated dye. Use a non-amine-containing buffer like PBS or MES for the conjugation reaction.

Quantitative Data Summary

The following table summarizes the key quantitative properties of **CY5.5-COOH chloride** and its sulfonated counterpart.

Property	CY5.5-COOH chloride (non-sulfonated)	Sulfo-CY5.5-COOH (sulfonated)	Reference(s)
Molecular Weight	~619.2 g/mol	Varies by salt form	[10]
Aqueous Solubility	< 1 μ M (< 1 mg/L)	0.39 M (400 g/L)	[5][10]
Solubility in DMSO	50 mg/mL (85.80 mM)	Well soluble	[9][10]
Excitation Maximum (λ_{max})	~673-675 nm	~673 nm	[13][14]
Emission Maximum (λ_{max})	~707 nm	~694 nm	[13][14]
Molar Extinction Coefficient (ϵ)	~209,000 $M^{-1}cm^{-1}$	~209,000 $M^{-1}cm^{-1}$	[13]

Experimental Protocols

Protocol 1: Preparation of a CY5.5-COOH Chloride Stock Solution

- Materials:
 - CY5.5-COOH chloride powder
 - Anhydrous dimethyl sulfoxide (DMSO)
- Procedure:
 - Allow the vial of **CY5.5-COOH chloride** powder to equilibrate to room temperature before opening to prevent moisture condensation.
 - Add the appropriate volume of anhydrous DMSO to the vial to achieve the desired stock solution concentration (e.g., 10 mg/mL).
 - Vortex the solution thoroughly until all the dye has dissolved. Gentle heating or sonication may be used to aid dissolution.[9]

4. Store the stock solution at -20°C, protected from light and moisture. For long-term storage, aliquot into single-use vials to avoid repeated freeze-thaw cycles.

Protocol 2: Bioconjugation of an Amine-Containing Molecule with CY5.5-COOH Chloride using EDC/NHS Chemistry

- Materials:
 - **CY5.5-COOH chloride** stock solution in DMSO
 - EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide)
 - Sulfo-NHS (N-Hydroxysulfosuccinimide)
 - Activation Buffer (e.g., 0.1 M MES, pH 5.5)
 - Coupling Buffer (e.g., 1X PBS, pH 7.4)
 - Amine-containing molecule (e.g., protein, peptide) in Coupling Buffer
 - Quenching solution (e.g., 1 M Tris-HCl, pH 8.5)
 - Purification column (e.g., desalting column)
- Procedure:
 1. Activation of CY5.5-COOH:
 1. In a microcentrifuge tube, add the desired amount of **CY5.5-COOH chloride** from the DMSO stock solution to the Activation Buffer.
 2. Prepare fresh solutions of EDC and Sulfo-NHS in the Activation Buffer.
 3. Add a molar excess of EDC and Sulfo-NHS to the CY5.5-COOH solution. A typical starting molar ratio is 1:5:10 (CY5.5-COOH:EDC:Sulfo-NHS).
 4. Incubate the mixture for 15-30 minutes at room temperature, protected from light.

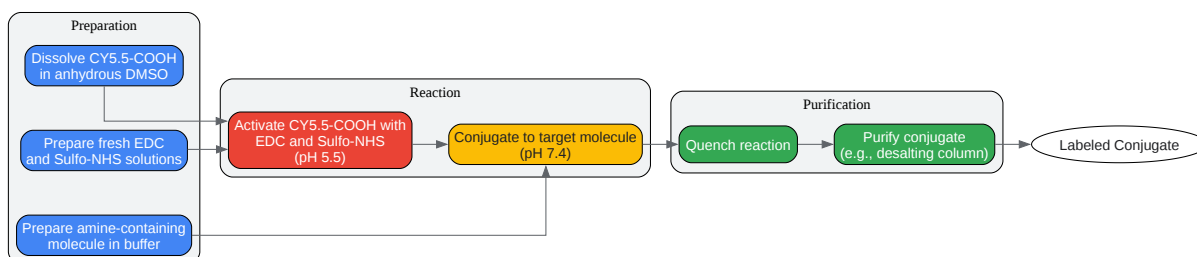
2. Conjugation to the Amine-Containing Molecule:

1. Add the activated CY5.5-COOH mixture to your amine-containing molecule in the Coupling Buffer. The pH of the final reaction mixture should be between 7.0 and 8.5.
2. Incubate the reaction for 1-2 hours at room temperature, or overnight at 4°C, with gentle mixing and protected from light.

3. Quenching and Purification:

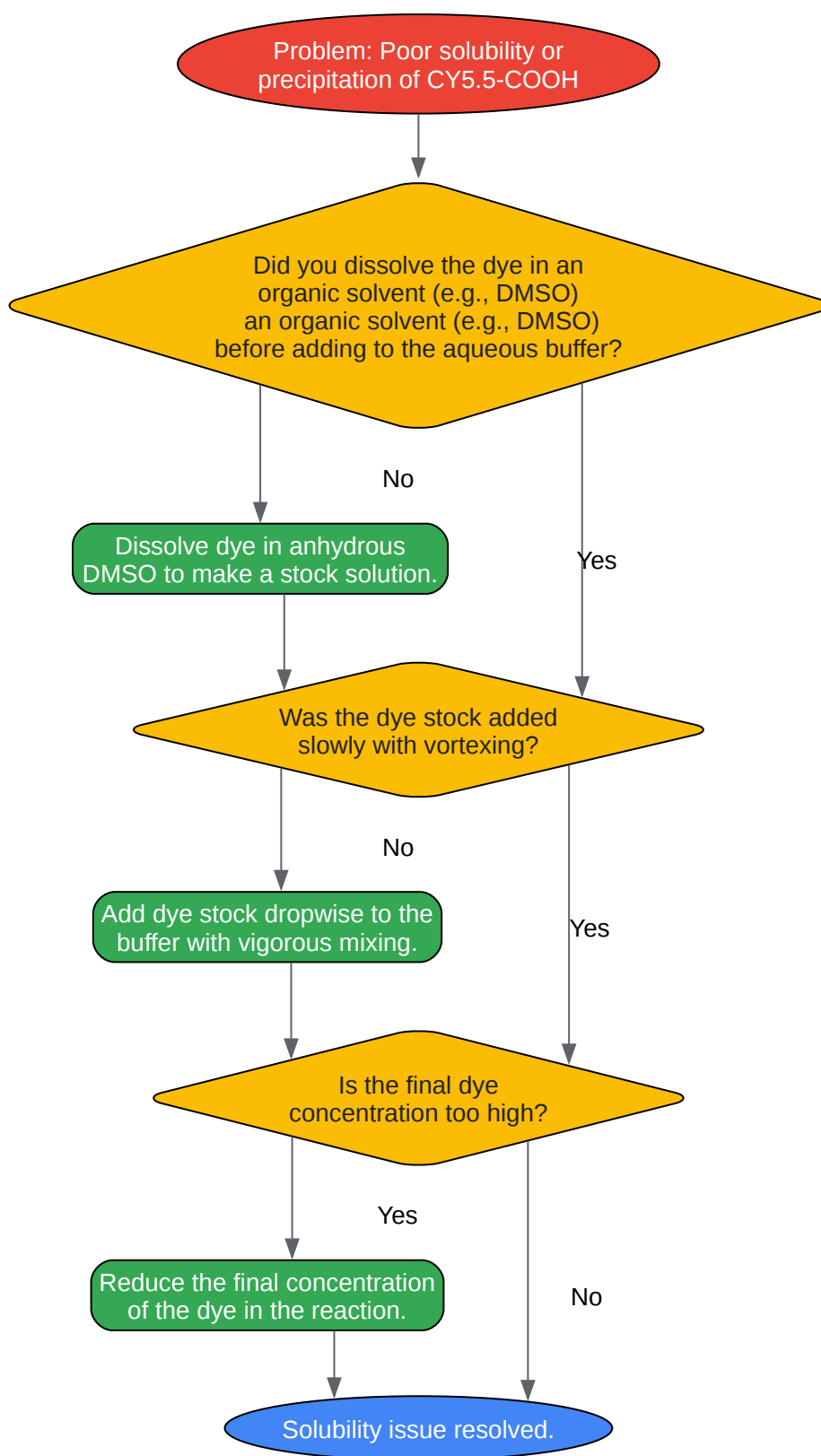
1. Quench the reaction by adding the quenching solution to a final concentration of 50-100 mM.
2. Purify the labeled conjugate from excess dye and reaction byproducts using a desalting column or dialysis, according to the manufacturer's instructions.

Visualizations



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Caption: Experimental workflow for bioconjugation with CY5.5-COOH.



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Caption: Troubleshooting guide for CY5.5-COOH solubility issues.

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